

An In-depth Technical Guide to the Synthesis and Characterization of Dimethylvinphos Isomers

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Compound of Interest

Compound Name: *Dimethylvinphos*

Cat. No.: *B1214305*

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Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of the (E) and (Z) isomers of **Dimethylvinphos**, an organophosphate insecticide. It details the synthetic pathway via the Perkow reaction, methods for the separation of the geometric isomers, and their characterization using various analytical techniques including Nuclear Magnetic Resonance (NMR) spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), and Infrared (IR) spectroscopy. This document is intended to serve as a valuable resource for researchers and professionals involved in pesticide development, analytical chemistry, and toxicology.

Introduction

Dimethylvinphos, chemically known as 2-chloro-1-(2,4-dichlorophenyl)vinyl dimethyl phosphate, is a non-systemic organophosphate insecticide and acaricide. It functions as a contact and stomach poison, primarily by inhibiting the acetylcholinesterase enzyme, which is crucial for nerve function in insects. **Dimethylvinphos** exists as two geometric isomers, (E) and (Z), due to the restricted rotation around the carbon-carbon double bond in the vinyl group. The technical grade product of **Dimethylvinphos** is predominantly composed of the more stable (Z)-isomer.^[1] The insecticidal activity can vary between the two isomers, making their

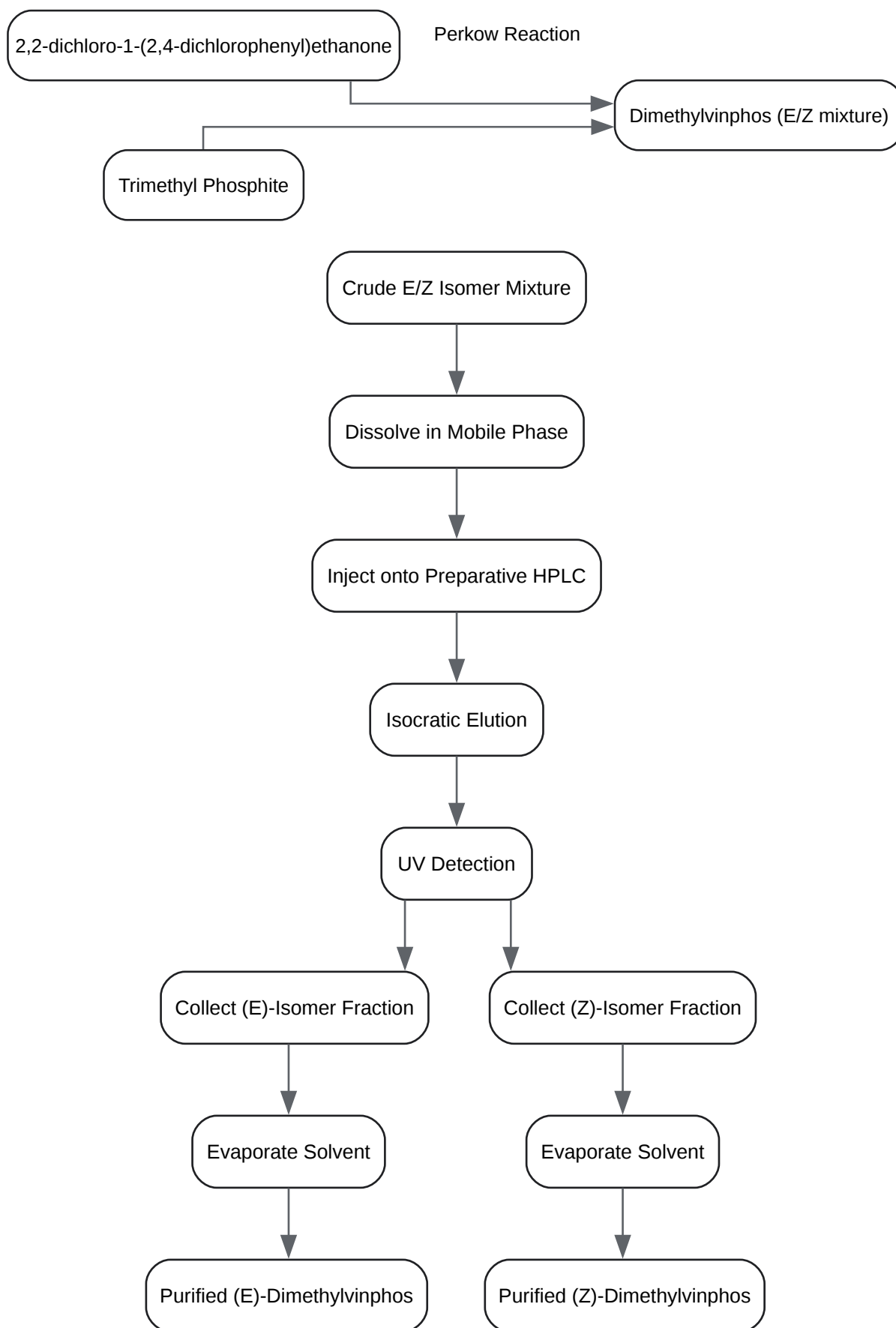
individual synthesis and characterization a subject of interest for targeted pest control strategies and for the development of analytical reference standards.

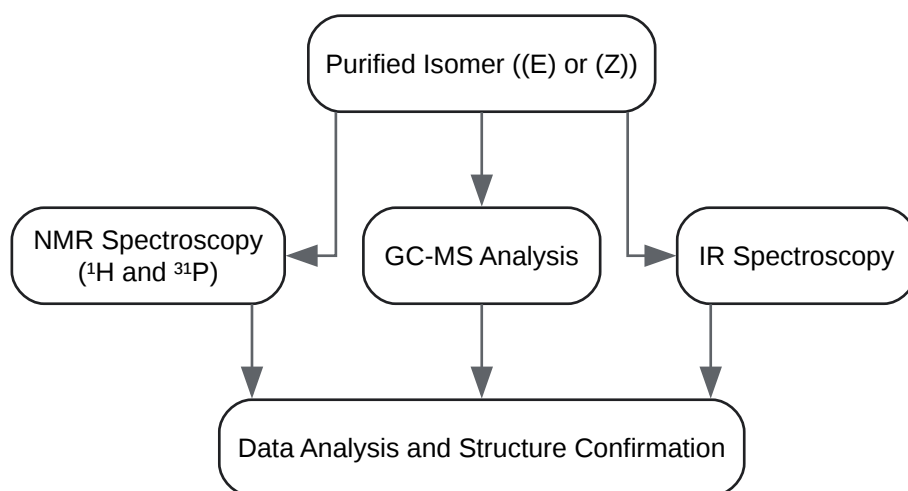
Synthesis of Dimethylvinphos Isomers

The primary route for the synthesis of **Dimethylvinphos** isomers is the Perkow reaction, which involves the reaction of a trialkyl phosphite with a halo-ketone.^[1] In the case of **Dimethylvinphos**, the precursors are trimethyl phosphite and 2,2,2',4'-pentachloroacetophenone. The stereochemical outcome of the Perkow reaction can be influenced by reaction conditions, although the (Z)-isomer is generally the major product.

General Synthetic Pathway

The synthesis of **Dimethylvinphos** proceeds via the reaction of 2,2-dichloro-1-(2,4-dichlorophenyl)ethan-1-one with trimethyl phosphite. This reaction is a variation of the Perkow reaction.





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References

- 1. csfarmacie.cz [csfarmacie.cz]
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